

# An In-depth Technical Guide to the Physical Properties of Perfluorononane Liquid

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## Compound of Interest

Compound Name: Perfluorononane

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This technical guide provides a comprehensive overview of the core physical properties of **perfluorononane** (C<sub>9</sub>F<sub>20</sub>), a perfluoroalkane of significant interest in various scientific and industrial applications. **Perfluorononane**, also known as eicosafuorononane, is a biologically inert and chemically stable liquid, making it a candidate for applications such as an oral contrast agent and in the development of polymer photovoltaic cells.<sup>[1][2]</sup> This document details its key physical characteristics, the experimental methodologies used for their determination, and visual workflows to aid in the understanding of these processes.

## Core Physical and Chemical Properties

The fundamental identifiers and properties of **perfluorononane** are summarized below. This data is critical for its application in experimental and developmental settings.

Property	Value
Chemical Name	1,1,1,2,2,3,3,4,4,5,5,6,6,7,7,8,8,9,9,9-Icosafluorononane[3][4]
Synonyms	Eicosafluorononane, Perfluoro-n-nonane[5][6][7]
Molecular Formula	C <sub>9</sub> F <sub>20</sub> [1][3][5][6]
Molecular Weight	488.06 g/mol [1][2][5]
CAS Number	375-96-2[1][2][5][8]
Physical Form	Clear Liquid[1][3][8]

## Quantitative Physical Data

The following table presents the key quantitative physical properties of **perfluorononane** liquid. These values are essential for modeling its behavior in various physical and chemical systems.

Physical Property	Value & Conditions
Density	1.799 g/mL at 25 °C[1][2][6]
Boiling Point	125-126 °C[1][2][6]
Melting Point	-16 °C[1][3][8]
Refractive Index (n <sub>20</sub> /D)	1.276[1][2][6]
Vapor Pressure	11.7 ± 0.2 mmHg at 25 °C (Predicted)[7]
Flash Point	125-126 °C[1][6]

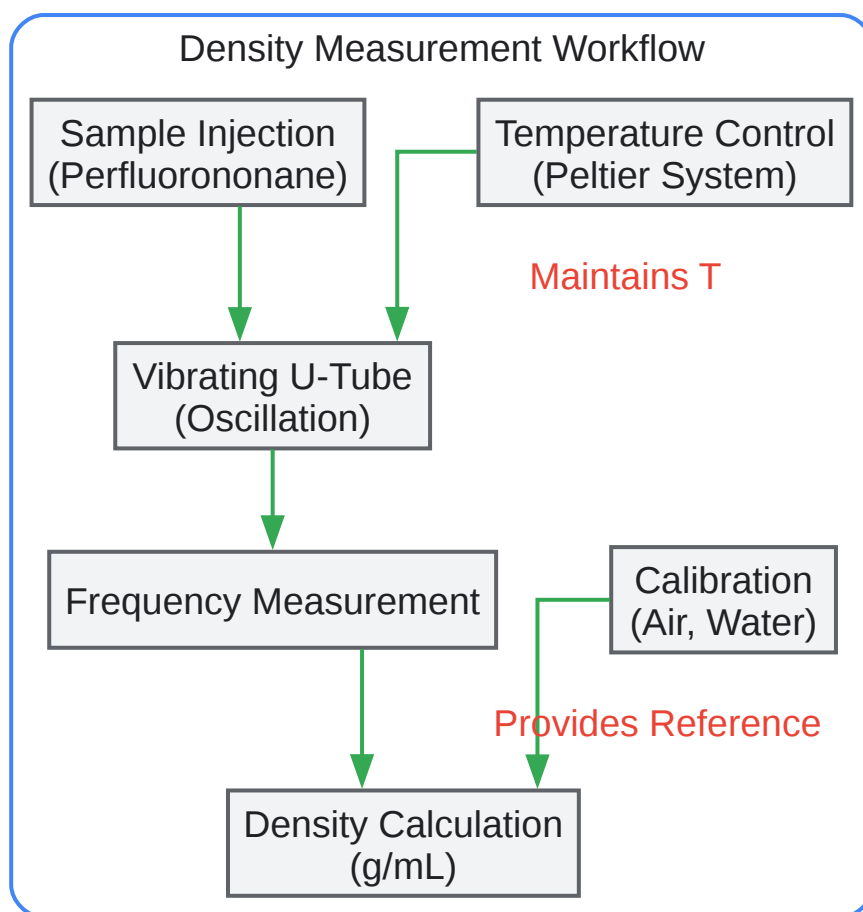
## Experimental Protocols for Property Determination

The accurate determination of physical properties is paramount for the application and understanding of chemical substances. The following sections detail the standard experimental methodologies for measuring the key physical properties of **perfluorononane**.

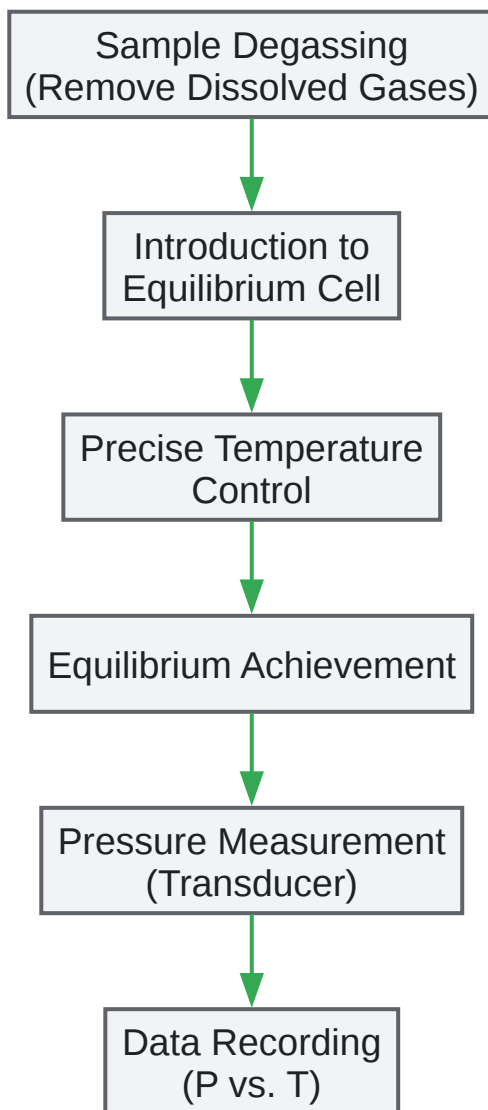
### Density Measurement

The density of liquid **perfluorononane** is typically determined using a vibrating tube densimeter. This method offers high precision and requires a small sample volume.

Methodology: A small sample of the **perfluorononane** liquid is introduced into a U-shaped borosilicate glass tube, which is then electronically excited to oscillate at its natural frequency. This frequency is directly dependent on the mass of the liquid inside the tube. By measuring the oscillation period and calibrating the instrument with fluids of known density (such as dry air and pure water), the density of the sample can be accurately calculated. The temperature of the sample is precisely controlled by a Peltier system to ensure accurate measurements at specific temperatures, such as 25 °C.



## Vapor Pressure Measurement Workflow (Static Method)



## Viscosity Measurement Workflow (Ubbelohde Viscometer)

Fill Viscometer  
with Sample



Temperature Equilibration  
(Thermostatic Bath)



Draw Liquid into  
Upper Bulb



Measure Efflux Time  
(Between Marks)



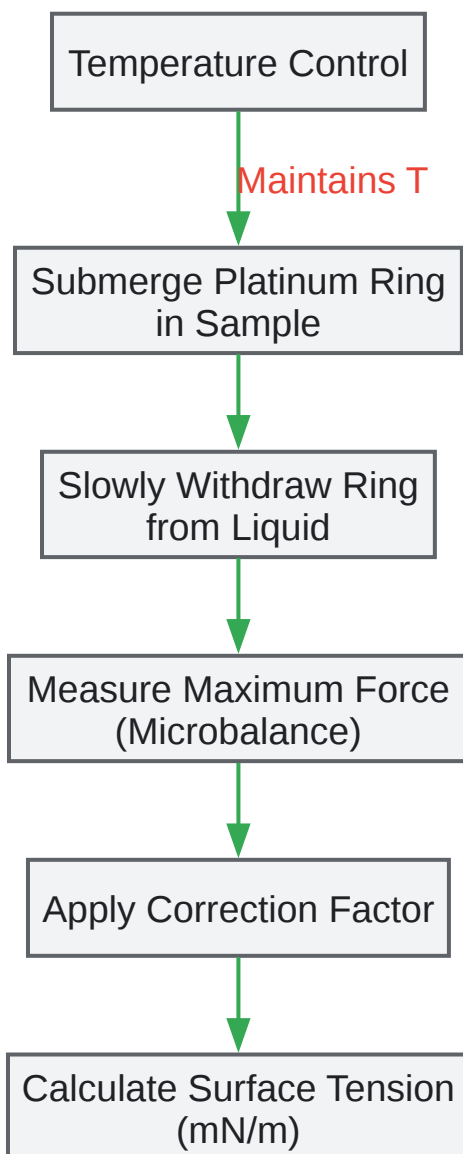
Calculate Kinematic  
Viscosity ( $\nu = K * t$ )



Requires Density ( $\rho$ )

Calculate Dynamic  
Viscosity ( $\eta = \nu * \rho$ )

## Surface Tension Workflow (Du Noüy Ring Method)



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